

# N-Acryloylglycine crystal growth conditions

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## Compound Focus: N-Acryloylglycine

CAS No.: 24599-25-5

Cat. No.: S663276

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## N-Acryloylglycine Technical Data

The table below consolidates key information about the compound from the search results.

Property	Details
CAS Number	24599-25-5 [1] [2]
Molecular Formula	C <sub>5</sub> H <sub>7</sub> NO <sub>3</sub> [1] [2]
Molecular Weight	129.11 g/mol [1] (129.12 g/mol also reported [2])
Synonyms	2-Acrylamidoacetic Acid; 2-(Prop-2-Enoylamino)Ethanoic Acid [2]
SMILES	C(NC(=O)C=C)C(=O)O [2]
Density	1.21 g/cm <sup>3</sup> (Calculated) [2]
Boiling Point	399.734 °C at 760 mmHg (Calculated) [2]
Flash Point	195.552 °C (Calculated) [2]

| **Research Applications** | • Investigating biochemical effects in biological systems [1]. • Substrate for enzyme assays and probe for protein interactions [1]. • Monomer for synthesizing hydrogels with anticancer

[3] [4] and neurogenic [5] properties. |

## Experimental Context from Recent Research

While specific crystal growth conditions for **N-Acryloylglycine** itself are not detailed, recent studies provide insights into its handling and polymerization, which are relevant for researchers working with this compound.

- **Polymer Synthesis:** The copolymer **poly[(N-acryloylglycine)-co-(acrylamide)]**, or **p(NAG-co-Ac)**, has been synthesized and studied for its **anti-cancer properties**. It inhibits heparanase (an enzyme involved in tumor progression), suppresses cancer cell proliferation and migration, and induces programmed cell death [3] [4].
- **Handling and Use:** In these studies, the compound is described as a "versatile small molecule" used as a synthetic compound and a substrate for enzyme assays [1]. The synthesized hydrogels are noted for being **mechanically stable** and **biocompatible** [5].

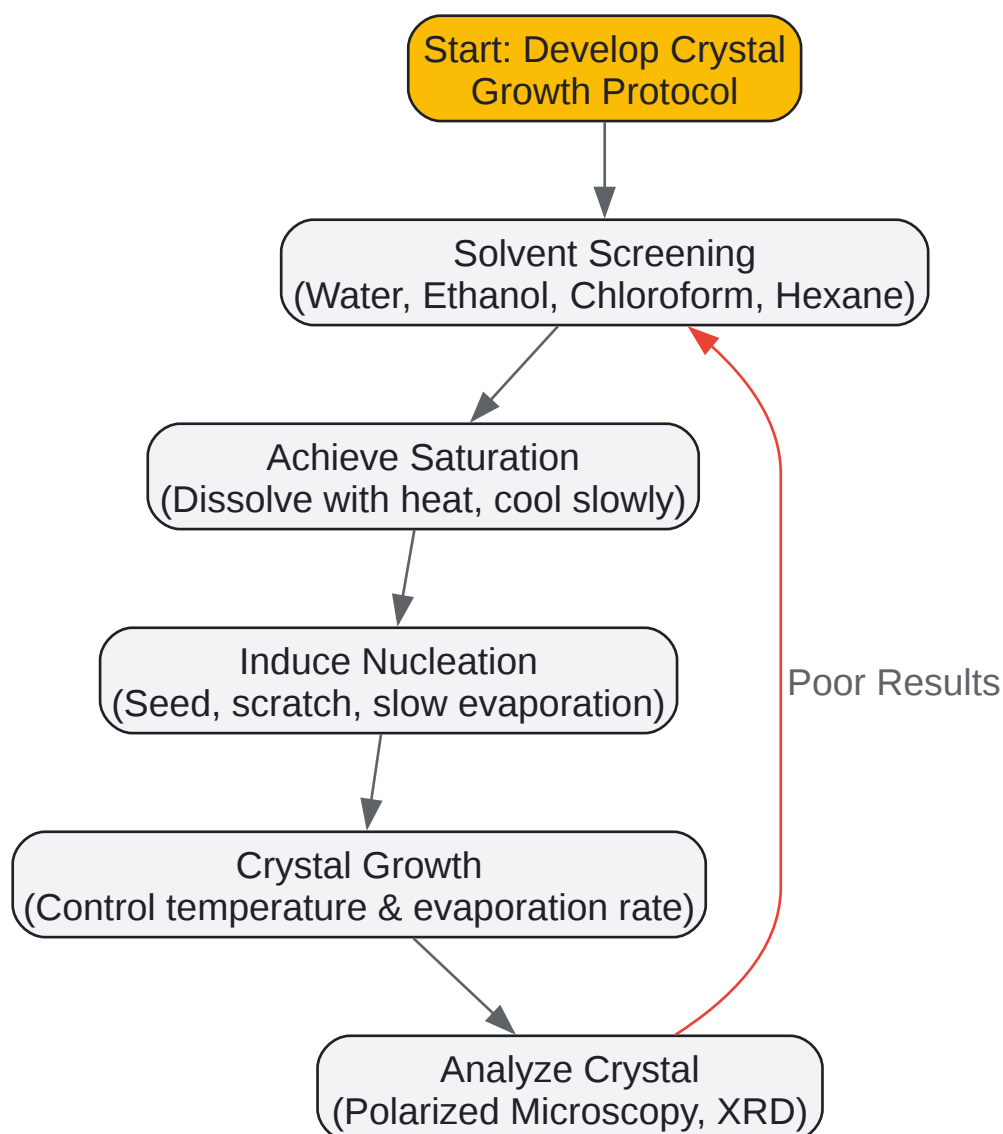
## FAQs and Troubleshooting Guidance

Based on the available information, here are potential answers to common queries and a suggested approach for troubleshooting.

**What are the common research applications of N-Acryloylglycine?** It is primarily used as a building block (monomer) for creating specialized functional polymers and hydrogels for biomedical research, including potential cancer therapeutics and nerve regeneration scaffolds [3] [4] [5]. It is also used as a substrate in enzyme studies [1].

**How is N-Acryloylglycine typically handled in experiments?** The compound is often polymerized under controlled conditions to form hydrogels. These resulting polymers are known to exhibit high swelling (up to ~1500%) and good mechanical stability [5].

**How can I approach developing a crystal growth protocol for N-Acryloylglycine?** Since established protocols were not found, you would need to empirically determine the optimal conditions. The general workflow below outlines the key factors to investigate.



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## Methodology for Future Investigations

To establish reproducible crystal growth conditions, a systematic investigation of the following parameters is recommended:

- **Solvent Systems:** Screen a range of solvents with different polarities. The computational studies on this compound used water, ethanol, chloroform, and hexane as models, which would be a logical starting point [4].
- **Saturation Methods:** Explore various techniques such as slow evaporation, liquid-liquid diffusion (using a non-solvent diffuser), and temperature gradient control.

- **Nucleation Triggers:** Experiment with seeding using existing microcrystals, surface scratching, or sonication to induce controlled nucleation.

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## References

1. | CAS 24599-25-5 | SCBT - Santa Cruz Biotechnology Acryloylglycine [scbt.com]
2. CAS # 24599-25-5, N - Acryloylglycine : more information. [chemblink.com]
3. Poly[( N -acryloyl glycine)-co-(acrylamide)]-induced cell growth inhibition... [pubs.rsc.org]
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